

solubility and storage conditions for CY3-SE

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Compound of Interest

Compound Name: CY3-SE

Cat. No.: B8064366

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An In-depth Technical Guide to the Solubility and Storage of **CY3-SE**

This guide provides comprehensive technical information on the solubility and storage conditions for **CY3-SE** (Cyanine3 N-hydroxysuccinimidyl ester), a widely used fluorescent dye in biological research. The following sections detail the appropriate solvents for dissolution, recommended storage protocols to maintain dye stability, and step-by-step experimental procedures for its use in labeling biomolecules.

Solubility of **CY3-SE**

CY3-SE is an amine-reactive fluorescent probe that is commonly used for labeling nucleic acids and proteins.^[1] The solubility of **CY3-SE** can vary depending on its form (sulfonated or non-sulfonated) and the intended application. The sulfonated version, Sulfo-**Cy3-SE**, exhibits enhanced water solubility.^{[2][3]}

For the non-sulfonated **CY3-SE**, organic solvents are typically required to prepare stock solutions.^{[4][5]} Common solvents include dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).^{[1][6]} Once dissolved in an organic solvent, the stock solution can be added to an aqueous reaction buffer for labeling biomolecules. It is crucial to ensure the final concentration of the organic solvent is low enough to not denature the protein or nucleic acid being labeled.^[7]

Quantitative Solubility Data

Compound	Solvent	Concentration	Notes
CY3-SE	N,N-dimethylformamide (DMF)	≥ 10 mg/mL	Recommended for preparing stock solutions. [4] [8]
CY3-SE	Dimethyl Sulfoxide (DMSO)	Soluble	A common solvent for preparing stock solutions. [1] [6]
Sulfo-Cy3-SE	Water	Soluble	The sulfonated form is water-soluble. [2] [6]
Sulfo-Cy3 carboxylic acid	Water, DMF, DMSO	Well soluble (0.55 M in DMSO)	A related compound with good solubility in aqueous and organic solvents. [9]

Storage and Stability of CY3-SE

Proper storage of **CY3-SE** is critical to prevent degradation and loss of reactivity. Both the solid, powdered form and dissolved stock solutions require specific conditions to maintain their stability over time.

Storage Recommendations

Form	Temperature	Duration	Conditions
Solid	-20°C	≥ 4 years	Store in a dry, cool, and well-ventilated place.[1][10]
Stock Solution in DMF/DMSO	-20°C	1 month	Sealed storage, protected from moisture and light.[4]
Stock Solution in DMF/DMSO	-80°C	6 months	Sealed storage, protected from moisture and light.[4]
Labeled Conjugates	2–8°C	Short-term	Store in the dark.[11]
Labeled Conjugates	-20°C or -80°C	Long-term	Aliquot to avoid repeated freeze-thaw cycles.[8]

It is recommended to aliquot stock solutions to prevent inactivation from repeated freeze-thaw cycles.[4] For in vivo experiments, it is best to prepare the working solution freshly on the day of use.[4]

Experimental Protocols

Preparation of CY3-SE Stock Solution

This protocol describes the preparation of a **CY3-SE** stock solution for subsequent use in labeling reactions.

- Bring the vial of solid **CY3-SE** to room temperature before opening to prevent moisture condensation.
- Add an appropriate volume of anhydrous N,N-dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) to the vial to achieve the desired concentration (e.g., 10 mg/mL).[8]
- Vortex the vial until the dye is completely dissolved.[8]

- The stock solution is now ready for use in labeling reactions. For storage, it is recommended to aliquot the solution into smaller volumes and store at -20°C or -80°C, protected from light and moisture.[\[4\]](#)

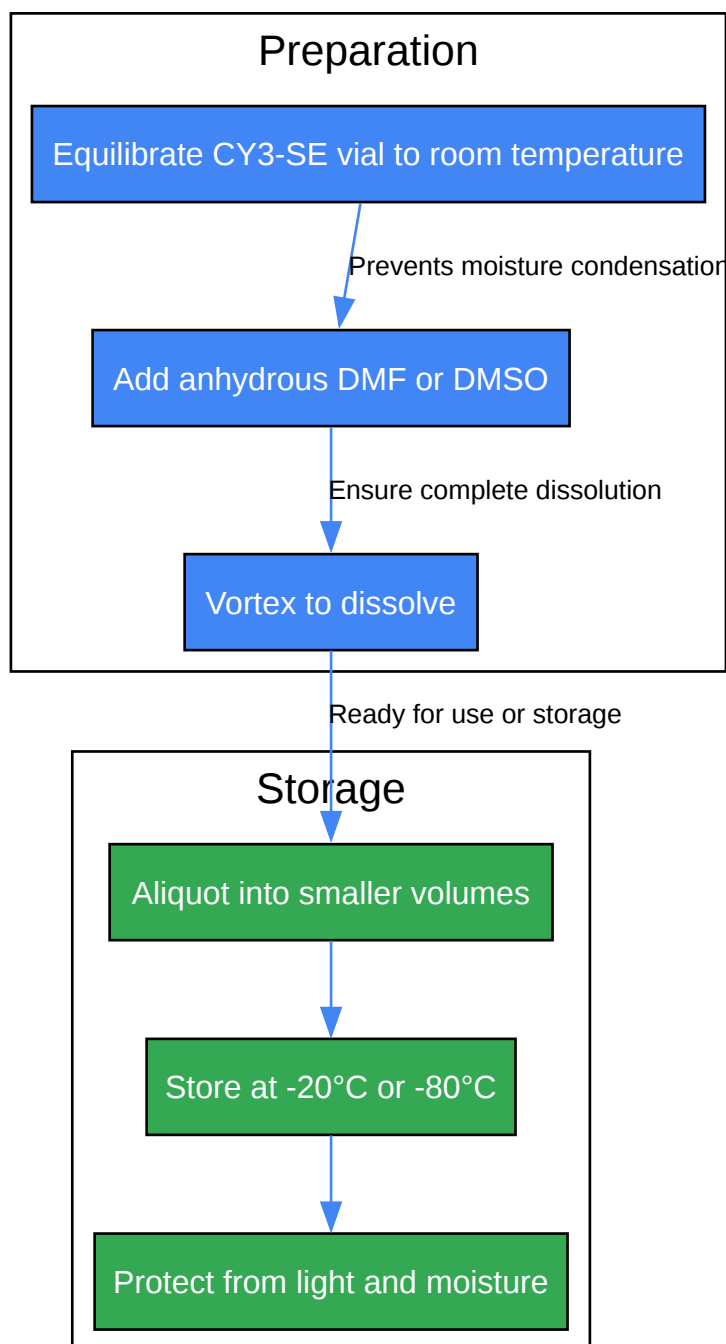
General Protocol for Protein Labeling with **CY3-SE**

This protocol outlines the general steps for conjugating **CY3-SE** to a protein.

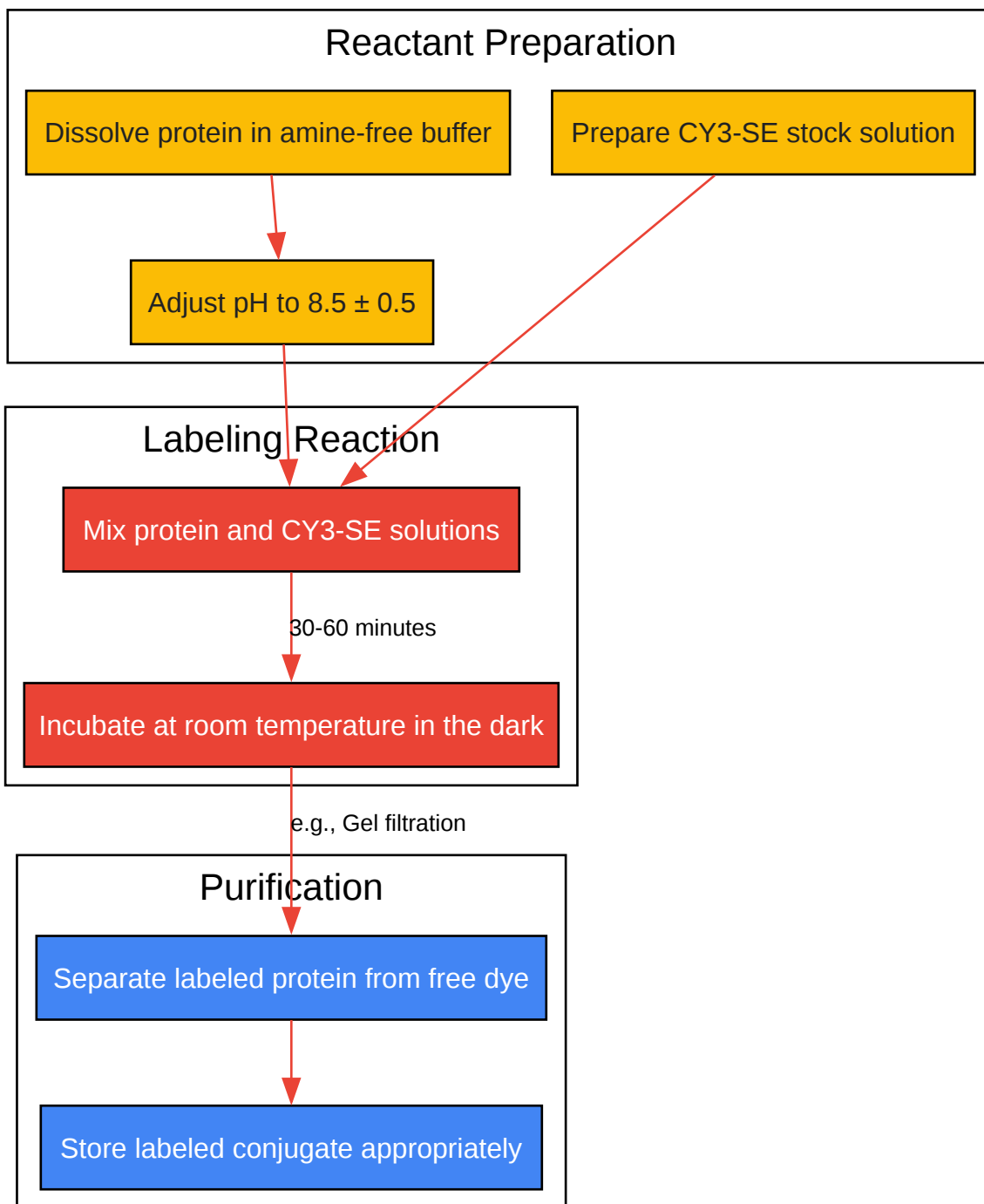
- **Protein Preparation:** Dissolve the protein to be labeled in an amine-free buffer (e.g., PBS, MES, or HEPES) at a concentration of at least 2 mg/mL.[\[8\]](#) The optimal protein concentration is typically around 10 mg/mL.[\[8\]](#)
- **pH Adjustment:** Adjust the pH of the protein solution to 8.5 ± 0.5 using a suitable buffer, such as 1 M sodium bicarbonate.[\[12\]](#)[\[13\]](#) Buffers containing primary amines like Tris or glycine must be avoided as they will compete with the protein for reaction with the dye.[\[8\]](#)[\[11\]](#)
- **Reaction Mixture:** Add the **CY3-SE** stock solution to the protein solution. The optimal molar ratio of dye to protein is typically around 10:1, but this may need to be optimized for different proteins.[\[12\]](#)
- **Incubation:** Incubate the reaction mixture at room temperature for 30 to 60 minutes in the dark, with occasional gentle mixing.[\[8\]](#)[\[11\]](#)[\[12\]](#)
- **Purification:** Separate the labeled protein from the unreacted dye using gel filtration (e.g., Sephadex G-25), dialysis, or spin columns.[\[4\]](#)[\[8\]](#)[\[11\]](#)

Visual Workflows

Workflow for Preparing CY3-SE Stock Solution



General Protein Labeling Workflow with CY3-SE

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